

2,2'-thiodianiline molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-aminophenyl) Sulfide*

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An In-depth Technical Guide to 2,2'-Thiodianiline

Flesch-Kincaid Grade Level: 15 Reading Time: 15 minutes Keywords: 2,2'-Thiodianiline, Molecular Structure, Chemical Synthesis, Spectroscopic Analysis, Aromatic Diamine, Polymer Precursor

Abstract

2,2'-Thiodianiline, an aromatic diamine with the chemical formula $C_{12}H_{12}N_2S$, is a compound of interest in polymer chemistry and as a potential scaffold in medicinal chemistry. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and synthesis. Due to the limited availability of public domain experimental data, this guide consolidates known information and outlines general methodologies for its characterization.

Introduction

2,2'-Thiodianiline, systematically named 2,2'-thiobis(benzenamine), is an organosulfur compound characterized by two aniline rings linked by a sulfur atom at the ortho positions. This arrangement distinguishes it from its isomers, 4,4'-thiodianiline and 3,3'-thiodianiline, and from the related compound 2,2'-dithiodianiline, which contains a disulfide bridge. The unique spatial arrangement of the amino groups and the thioether linkage in the 2,2'-isomer imparts specific chemical properties, making it a valuable monomer for the synthesis of advanced polymers such as polyimides and a potential building block for novel therapeutic agents. This document

aims to provide researchers, scientists, and drug development professionals with a detailed understanding of the core characteristics of 2,2'-thiodianiline.

Molecular Structure and Properties

The molecular structure of 2,2'-thiodianiline consists of a central sulfur atom bridging two phenyl rings, with an amino group (-NH₂) attached to the C2 carbon of each ring.

Molecular Formula: C₁₂H₁₂N₂S[1]

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Structure: (Note: A representative image of the chemical structure would be placed here. As I cannot generate images, this is a placeholder.)

The presence of the thioether bond and the two primary amine functionalities are the key determinants of its chemical reactivity. The amine groups can participate in nucleophilic substitution and condensation reactions, while the sulfur atom can be oxidized to form sulfoxides and sulfones.

Physicochemical Properties

Quantitative data for 2,2'-thiodianiline is summarized in the table below. This information is critical for its handling, storage, and application in various chemical processes.

Property	Value	Reference
CAS Number	5873-51-8	[1] [2]
Molecular Weight	216.30 g/mol	[1] [2]
IUPAC Name	2,2'-Thiobis(benzenamine)	[1]
Synonyms	Bis(2-aminophenyl) sulfide, 2,2'-Diaminodiphenyl sulfide, 2-Aminophenyl sulfide	[1] [2]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Synthesis of 2,2'-Thiodianiline

While a specific, detailed experimental protocol for the synthesis of 2,2'-thiodianiline is not readily available in the public literature, a general synthetic approach can be proposed based on established organosulfur chemistry. A plausible route involves the reaction of 2-chloronitrobenzene with a sulfur source, followed by the reduction of the resulting dinitro compound.

General Experimental Protocol (Hypothetical)

Step 1: Synthesis of Bis(2-nitrophenyl) sulfide

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-chloronitrobenzene in a suitable high-boiling polar aprotic solvent, such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Add a slight excess of a sulfur transfer reagent, such as sodium sulfide (Na_2S) or thiourea.
- Heat the reaction mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).

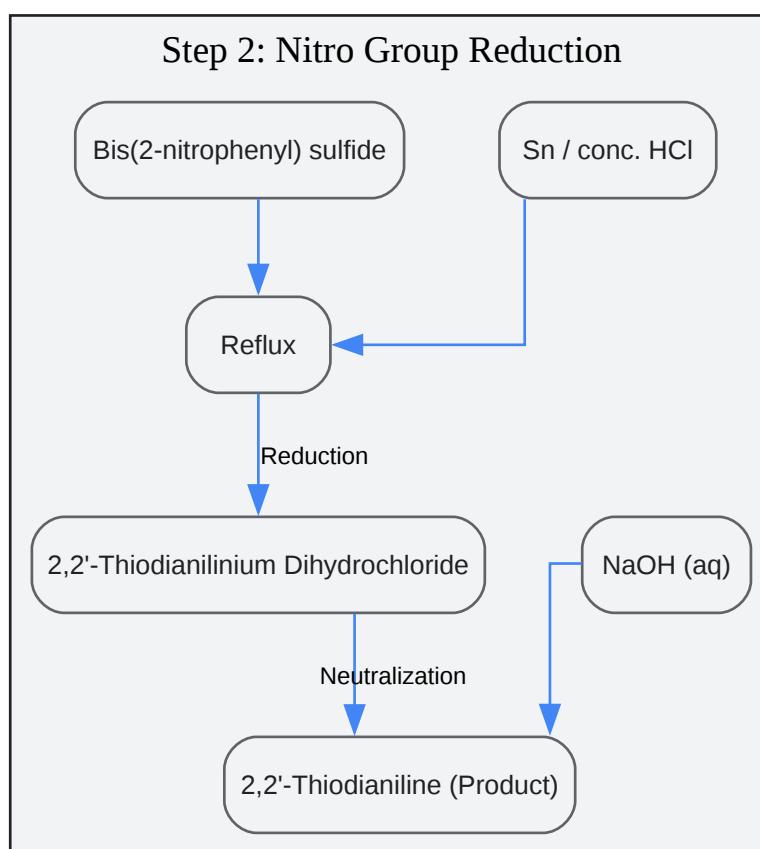
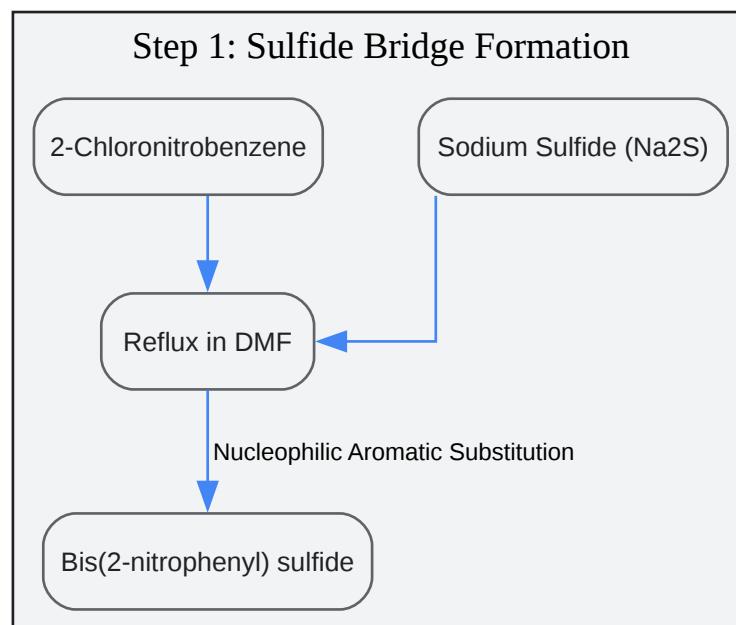
- After completion, cool the mixture to room temperature and pour it into a large volume of ice-water to precipitate the product.
- Filter the crude bis(2-nitrophenyl) sulfide, wash with water, and dry. Recrystallize from a suitable solvent like ethanol to obtain the purified product.

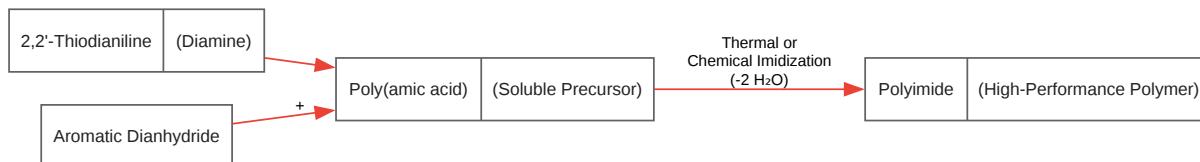
Step 2: Reduction to 2,2'-Thiodianiline

- Suspend the purified bis(2-nitrophenyl) sulfide in a mixture of a suitable solvent (e.g., ethanol) and concentrated hydrochloric acid.
- Add a reducing agent, such as tin (Sn) metal or iron (Fe) powder, in portions.
- Heat the mixture under reflux until the reaction is complete (monitored by TLC). This step reduces the nitro groups to amine groups, forming the hydrochloride salt of the diamine.
- Cool the reaction mixture and filter to remove any unreacted metal.
- Neutralize the filtrate with a strong base, such as concentrated sodium hydroxide solution, until the solution is strongly alkaline. This will precipitate the free 2,2'-thiodianiline.
- Extract the product into an organic solvent like ethyl acetate or dichloromethane.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and remove the solvent under reduced pressure to yield crude 2,2'-thiodianiline.
- Purify the final product by column chromatography or recrystallization.

Synthesis Workflow Diagram

The logical flow of the proposed synthesis is depicted below.



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